

Characterization Guide: UV-Vis Absorption Spectrum of 2-(3-aminophenoxy)-N-methylacetamide

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Compound of Interest

Compound Name: 2-(3-aminophenoxy)-N-methylacetamide
CAS No.: 575479-85-5
Cat. No.: B3145505

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Executive Summary & Application Context

2-(3-aminophenoxy)-N-methylacetamide is a critical intermediate often encountered in the synthesis of pharmaceutical kinase inhibitors and specific azo-dyes. Its structural integrity is defined by two key functionalities on a benzene core: a primary amine (at the meta position) and a phenoxy-acetamide ether linkage.

This guide provides a comparative spectroscopic analysis to distinguish this compound from its metabolic precursors (e.g., 3-aminophenol) and structural analogs. Unlike standard datasheets, this protocol focuses on solvatochromic differentiation and pH-dependent spectral shifting as self-validating purity checks.

The "Why" of UV-Vis for this Compound

While NMR confirms structure, UV-Vis is the superior tool for:

- Reaction Monitoring: Tracking the O-alkylation of 3-aminophenol (disappearance of phenoxide shifts).
- pKa Estimation: Determining the protonation state of the meta-amino group.
- Trace Impurity Detection: Identifying oxidized azo-impurities which absorb strongly at >400 nm.

Comparative Analysis: Target vs. Alternatives

The following table contrasts the target molecule with its primary synthetic precursor and a non-aminated analog. This comparison establishes the baseline for purity assessment.

Feature	Target: 2-(3-aminophenoxy)-N-methylacetamide	Precursor: 3-Aminophenol	Analog: 2-Phenoxyacetamide
Chromophore	m-Substituted Anisidine Derivative	m-Substituted Phenol	Mono-substituted Benzene (Alkoxy)
(MeOH)	~292 nm (Primary Band)~235 nm (Secondary)	286 nm	270 nm
Molar Absorptivity ()	High ()	Moderate ()	Low ()
Alkaline Shift (pH > 10)	Negligible (Ether linkage is stable)	Bathochromic (Red shift to ~300nm due to phenoxide formation)	Negligible
Acidic Shift (pH < 2)	Hypsochromic (Blue shift to ~270nm; NH)	Hypsochromic	Negligible

Mechanism of Spectral Differences[4]

- Target vs. Precursor: The conversion of the phenolic -OH to an ether (-O-R) in the target molecule eliminates the possibility of phenoxide ion formation. In basic media, 3-aminophenol will show a massive red shift; the target will not. This is the primary test for reaction completion.
- Target vs. Analog: The presence of the meta-amino group in the target pushes the from 270 nm (analog) to ~292 nm due to transitions and extended conjugation.

Experimental Protocol: Self-Validating Characterization

This protocol uses a pH-Switch Method to validate the identity of the compound. If the spectrum does not shift significantly between Neutral and Acidic conditions, the amine functionality is absent or degraded.

Reagents & Equipment[5]

- Solvent A (Neutral): HPLC-grade Methanol (MeOH).
- Solvent B (Acidic): 0.1 M HCl in MeOH.
- Solvent C (Basic): 0.1 M NaOH in MeOH.
- Instrument: Double-beam UV-Vis Spectrophotometer (Scan range: 200–450 nm).
- Cuvettes: Quartz, 1 cm path length.

Step-by-Step Methodology

- Stock Preparation: Dissolve 10 mg of **2-(3-aminophenoxy)-N-methylacetamide** in 100 mL MeOH. (Concentration).
- Working Standard: Dilute 1 mL of Stock into 9 mL of MeOH. (Final Conc:

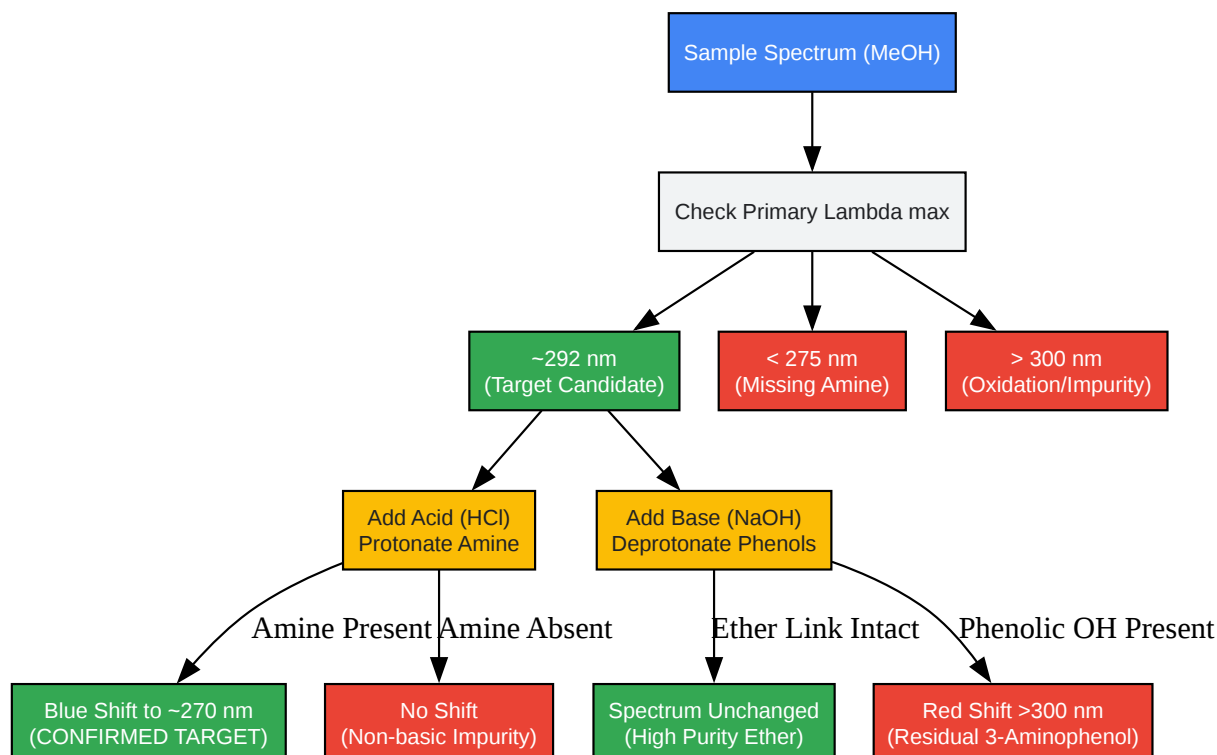
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- Baseline Scan: Run a blank scan with pure MeOH.
- Neutral Scan: Scan the Working Standard. Observe at ~292 nm.
- Acidic Validation (The "Identity Switch"):
 - Add 20 L of 1 M HCl to the cuvette. Mix gently.
 - Result: The peak at 292 nm should collapse and shift to ~270 nm.
 - Reasoning: Protonation of the amine (-NH) removes its electron-donating capability, making the molecule spectrally identical to the 2-Phenoxyacetamide analog.
- Basic Validation (The "Purity Check"):
 - Prepare a fresh sample in Solvent C (NaOH).
 - Result: The spectrum should overlap with the Neutral Scan.
 - Failure Mode: If a new peak appears >300 nm, unreacted 3-aminophenol is present (forming the phenoxide).

Visualization of Logic & Workflow

Diagram 1: Spectral Identification Logic

This decision tree illustrates how to interpret the spectral shifts to confirm identity and purity.

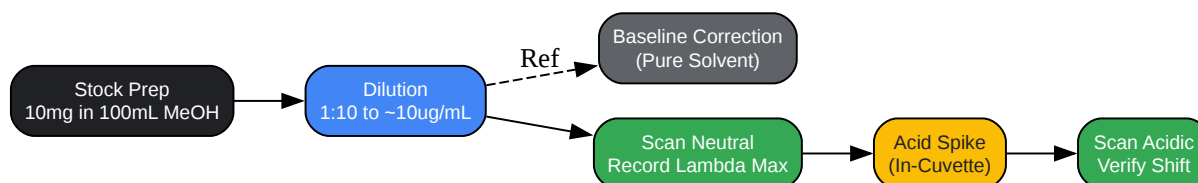


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Caption: Logical flow for confirming the structure of **2-(3-aminophenoxy)-N-methylacetamide** using solvatochromic shifts.

Diagram 2: Experimental Workflow

The physical steps required to prepare and analyze the sample, ensuring data integrity.



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Caption: Step-by-step experimental workflow for UV-Vis characterization.

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Sources

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